

Proper Disposal of GS143: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GS143

Cat. No.: B607734

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For immediate reference, this guide provides essential safety and logistical information for the proper disposal of **GS143**, a compound classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

Researchers, scientists, and drug development professionals are responsible for the safe handling and disposal of chemical waste. This document outlines the step-by-step process for the disposal of **GS143**, aligning with general laboratory hazardous waste management principles.

Chemical and Safety Data

A summary of key quantitative and safety information for **GS143** is provided below. This data is essential for risk assessment and proper handling.

Property	Value	Reference
Chemical Formula	C28H19FN2O4	[1]
Molecular Weight	466.46 g/mol	[1]
GHS Hazard Classifications	Acute toxicity, Oral (Category 4)Acute aquatic toxicity (Category 1)Chronic aquatic toxicity (Category 1)	[1]
Hazard Statements	H302: Harmful if swallowedH410: Very toxic to aquatic life with long lasting effects	[1]
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent) in a cool, well-ventilated area.	

Experimental Protocols: GS143 Disposal Procedure

The proper disposal of **GS143** must be conducted in accordance with institutional and regulatory guidelines for hazardous waste. The following steps provide a detailed methodology for this process.

Step 1: Waste Identification and Classification

- Identify as Hazardous Waste: All **GS143** waste, including pure substance, solutions, and contaminated materials, must be treated as hazardous waste.
- Acutely Toxic Classification: Due to its high aquatic toxicity, **GS143** waste should be managed with the same precautions as other acutely toxic chemical wastes.

Step 2: Segregation of Waste

- Separate Waste Streams: Do not mix **GS143** waste with non-hazardous waste.
- Avoid Incompatibles: Store **GS143** waste separately from incompatible materials such as strong acids, bases, and oxidizing agents to prevent violent reactions.

- Solid vs. Liquid: Keep solid **GS143** waste (e.g., contaminated gloves, weigh boats) separate from liquid waste.

Step 3: Waste Containment and Labeling

- Use Appropriate Containers:
 - Collect liquid **GS143** waste in a leak-proof, screw-cap container made of a compatible material (e.g., glass or polyethylene).
 - Collect solid waste contaminated with **GS143** in a designated, properly labeled plastic bag or container.
- Proper Labeling:
 - Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.
 - The label must include:
 - The words "Hazardous Waste".
 - The full chemical name: "**GS143**". Avoid abbreviations.
 - The hazard characteristics: "Toxic", "Aquatic Hazard".
 - The date of waste generation.

Step 4: Storage in a Satellite Accumulation Area (SAA)

- Designated Storage: Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.
- Secondary Containment: Place the waste container in a secondary containment bin or tray to prevent spills from reaching drains.
- Keep Containers Closed: Always keep the waste container securely capped, except when adding waste.

Step 5: Disposal of Empty Containers

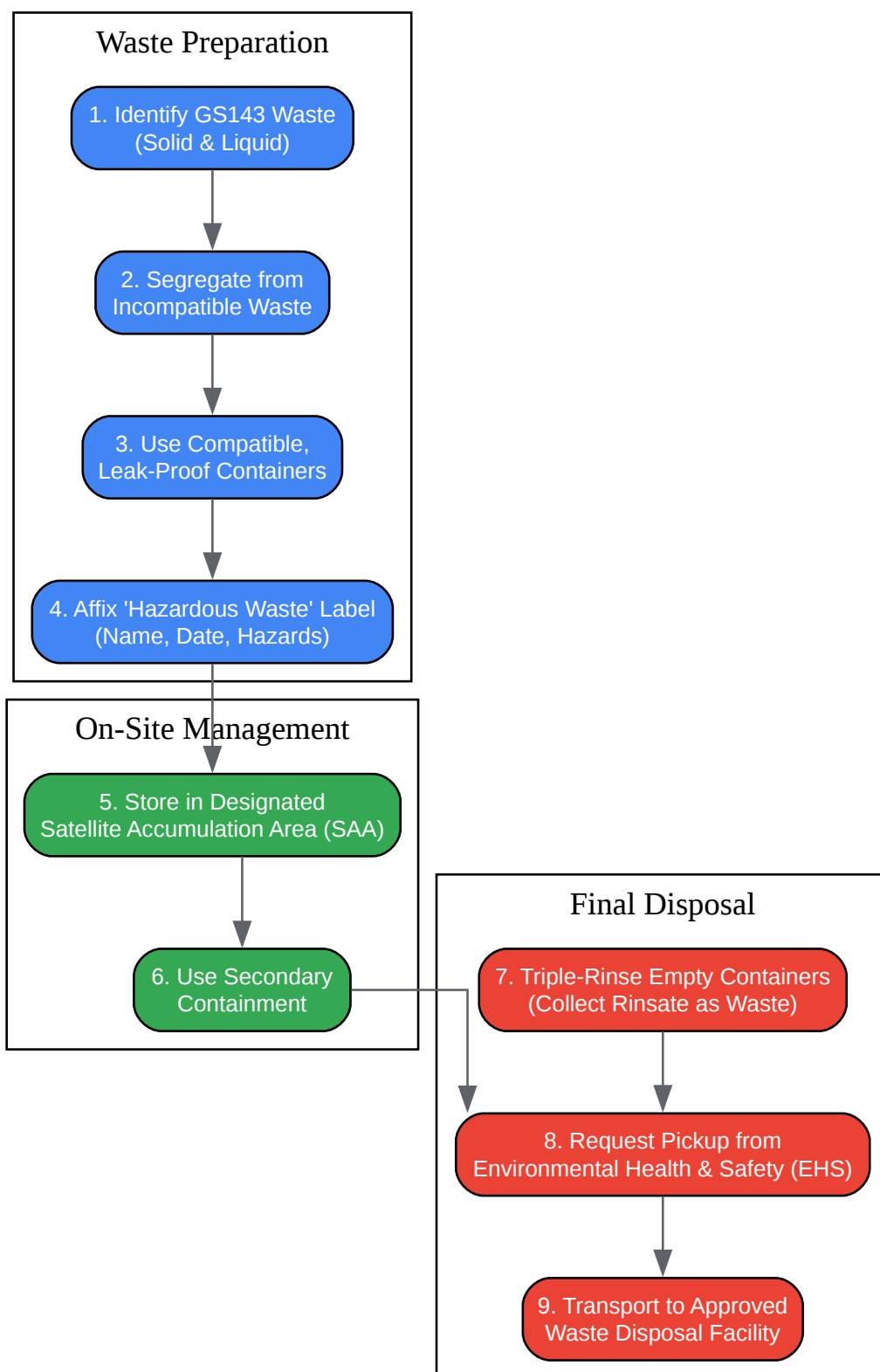
- **Triple Rinsing:** Due to the acute toxicity of **GS143**, any container that held it must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone) to remove all residues.
- **Collect Rinsate:** The rinsate from this process is also considered hazardous waste and must be collected in the appropriate liquid waste container.
- **Deface and Dispose:** After triple-rinsing and air-drying, deface or remove the original label from the empty container before disposing of it as regular laboratory glass or plastic waste.

Step 6: Arranging for Waste Pickup

- **Contact EHS:** Follow your institution's procedures to request a hazardous waste pickup from the Environmental Health and Safety (EHS) department.
- **Do Not Transport:** Laboratory personnel should not transport hazardous waste to central storage facilities. This should be done by trained EHS staff.
- **Disposal by Professionals:** The collected waste will be transported to an approved waste disposal plant for proper treatment and disposal, in compliance with environmental regulations.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **GS143**.



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Caption: Logical workflow for the proper disposal of **GS143**.

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References

- 1. acewaste.com.au [acewaste.com.au]
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